

Clofenetamine Hydrochloride: Technical Monograph & Research Guide

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Compound of Interest

Compound Name: Clofenetamine hydrochloride

CAS No.: 2019-16-1

Cat. No.: B12291847

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Executive Summary & Critical Disambiguation

Clofenetamine hydrochloride (CAS 511-46-6) is a benzhydryl ether derivative belonging to the ethanolamine class of antihistamines. Historically developed as Keithon, it exhibits potent H1-receptor antagonism and significant anticholinergic (antimuscarinic) properties. It is structurally homologous to diphenhydramine and chlorphenoxamine, distinguished by the presence of a para-chloro substituent on one phenyl ring and a diethylamino (rather than dimethylamino) terminal group.

⚠ CRITICAL DISAMBIGUATION WARNING: In modern pharmaceutical contexts, the trade name "Keithon" is occasionally used (in specific European markets) to denote a fixed-dose combination of Ketoprofen and Omeprazole. This guide strictly addresses the chemical entity **Clofenetamine Hydrochloride** (CAS 511-46-6) and not the NSAID/PPI combination.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

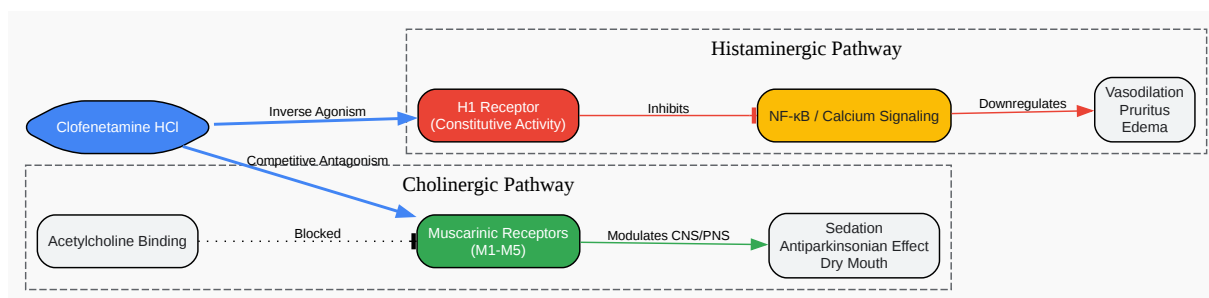
Property	Specification
IUPAC Name	2-[1-(4-chlorophenyl)-1-phenylethoxy]-N,N-diethylethanamine hydrochloride
CAS Number	511-46-6 (HCl salt); 2019-16-1 (Free base)
Molecular Formula	C ₂₀ H ₂₆ ClNO ^{[1][2][3][4]} · HCl
Molecular Weight	368.34 g/mol (Salt); 331.88 g/mol (Base)
Structure Class	Benzhydryl ether; Ethanolamine derivative
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, ethanol, and chloroform; insoluble in ether
Melting Point	~170–175°C (Typical for class; specific polymorphs may vary)

Pharmacology & Mechanism of Action

Clofenetamine functions as a competitive inverse agonist at the Histamine H1 receptor and a competitive antagonist at Muscarinic Acetylcholine receptors (mAChRs). Its lipophilic benzhydryl pharmacophore allows for blood-brain barrier (BBB) penetration, resulting in central sedation and antiparkinsonian effects.

3.1 Mechanistic Pathway Diagram

The following diagram illustrates the dual receptor modulation profile of Clofenetamine.



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Caption: Dual pharmacodynamic action of Clofenetamine on H1 and Muscarinic receptors.

Synthesis & Manufacturing Protocol

The synthesis of Clofenetamine HCl follows a classical Williamson ether synthesis approach, modified for steric hindrance around the benzhydryl carbon.

4.1 Retrosynthetic Analysis

- Disconnection: The ether linkage (C-O-C).
- Synthons: 1-(4-chlorophenyl)-1-phenylethanol (Tertiary alcohol) + 2-(diethylamino)ethyl chloride.

4.2 Step-by-Step Synthesis Protocol

Step 1: Grignard Reaction (Preparation of the Carbinol)

- Reagents: 4-Chlorobenzophenone, Methylmagnesium bromide (MeMgBr), dry THF.
- Protocol:
 - Charge a flame-dried reactor with 4-chlorobenzophenone dissolved in anhydrous THF under N₂ atmosphere.

- Add MeMgBr (1.2 eq) dropwise at 0°C to control exotherm.
- Reflux for 2 hours to ensure completion.
- Quench with saturated NH₄Cl solution. Extract with ethyl acetate.
- Evaporate solvent to yield 1-(4-chlorophenyl)-1-phenylethanol.

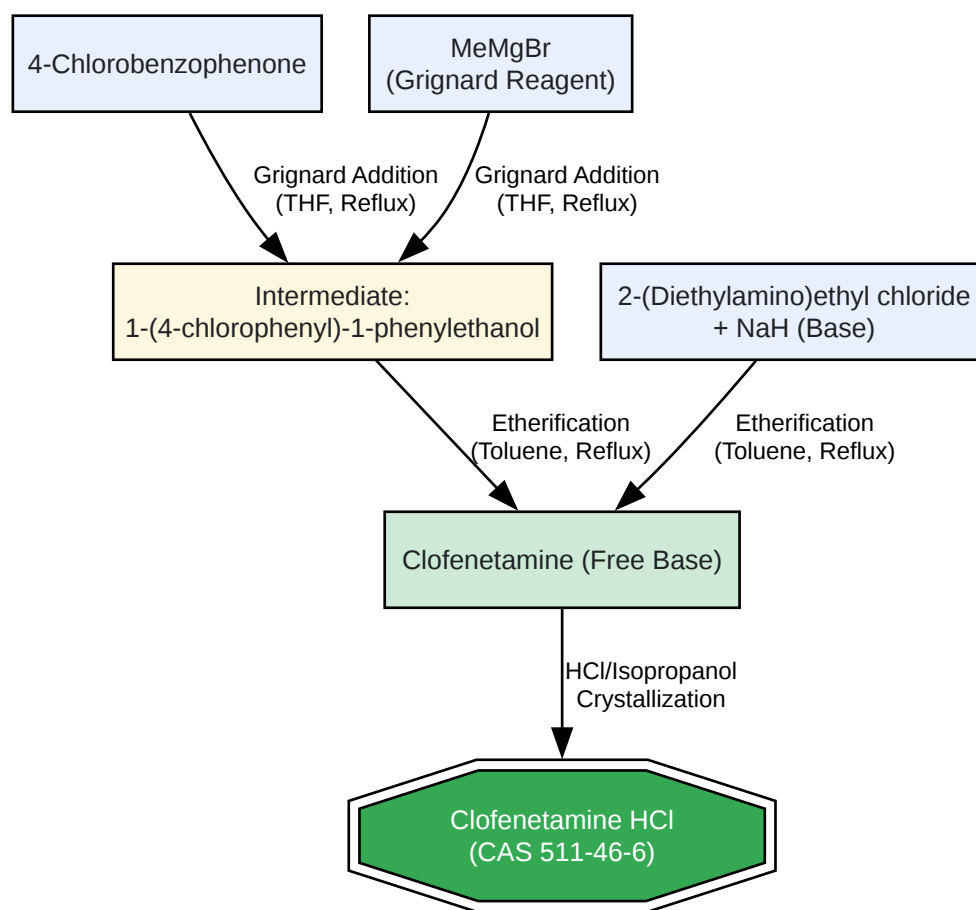
Step 2: Etherification (Williamson Synthesis)

- Reagents: Carbinol intermediate, Sodium Hydride (NaH) or NaNH₂, 2-(diethylamino)ethyl chloride HCl (neutralized to free base in situ).
- Protocol:
 - Dissolve the carbinol in dry Toluene or DMF.
 - Add NaH (1.5 eq) carefully; stir at 60°C until H₂ evolution ceases (formation of alkoxide).
 - Add 2-(diethylamino)ethyl chloride (free base) dropwise.
 - Reflux for 12–18 hours.
 - Cool, wash with water to remove salts. The organic layer contains Clofenetamine free base.

Step 3: Salt Formation

- Reagents: HCl gas or conc. HCl, Isopropanol/Ether.
- Protocol:
 - Dissolve the free base in dry diethyl ether or isopropanol.
 - Bubble anhydrous HCl gas or add ethanolic HCl dropwise until pH < 3.
 - Precipitate forms. Filter, wash with cold ether, and recrystallize from ethanol/acetone.

4.3 Synthesis Workflow Diagram



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Caption: Synthetic route from 4-chlorobenzophenone to Clofenetamine HCl.

Analytical Methods

For quality control and identification, the following methodologies are standard.

A. High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5 μ m, 4.6 x 150mm).
- Mobile Phase: Phosphate Buffer (pH 3.0) : Acetonitrile (60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 220 nm (Benzene ring absorption).

- Retention Time: Expect elution ~4–6 mins depending on gradient.

B. Proton NMR (^1H -NMR, 400 MHz, DMSO- d_6)

- Key Signals:
 - δ 7.2–7.5 (m, 9H, Aromatic protons).
 - δ 3.4 (t, 2H, -O-CH₂-).
 - δ 2.6 (t, 2H, -CH₂-N-).
 - δ 2.4 (q, 4H, N-(CH₂CH₃)₂).
 - δ 1.8 (s, 3H, C-CH₃).
 - δ 0.9 (t, 6H, N-CH₂-CH₃).

Toxicology & Safety

- Acute Toxicity:
 - LD50 (Oral, Mouse): ~650 mg/kg [1].
 - LD50 (Oral, Rat): Data extrapolated to be similar to chlorphenoxamine (~400–700 mg/kg).
- Handling Precautions:
 - Potent anticholinergic; avoid inhalation of dust.
 - Wear full PPE (gloves, lab coat, respirator) during synthesis.
 - Store in a cool, dry place, protected from light (hygroscopic salt).

References

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